

# Safety and handling of 1,3-Dimethoxypropan-2-one

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## Compound of Interest

Compound Name: 1,3-Dimethoxypropan-2-one

Cat. No.: B092439

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An In-depth Technical Guide to the Safe Handling of **1,3-Dimethoxypropan-2-one**

## Authored by a Senior Application Scientist

This document provides a comprehensive technical guide for researchers, scientists, and drug development professionals on the safe handling, storage, and disposal of **1,3-Dimethoxypropan-2-one** (CAS No. 18664-32-9). The protocols and recommendations outlined herein are synthesized from authoritative safety data to ensure the highest standards of laboratory safety and experimental integrity.

## Section 1: Compound Identification and Key Properties

**1,3-Dimethoxypropan-2-one**, also known as 1,3-dimethoxyacetone, is a liquid chemical intermediate. Understanding its fundamental physicochemical properties is the first step in establishing a safe handling paradigm. The causality behind stringent handling protocols is directly linked to these inherent characteristics, particularly its flash point and physical state.

Table 1: Physicochemical Properties of **1,3-Dimethoxypropan-2-one**

Property	Value	Source
CAS Number	<b>18664-32-9</b>	
Molecular Formula	C <sub>5</sub> H <sub>10</sub> O <sub>3</sub>	
Molecular Weight	118.13 g/mol	
Physical Form	Liquid	<a href="#">[1]</a>
Boiling Point	162.7°C at 760 mmHg	
Flash Point	42.1 ± 6.8°C	

| Purity | ≥96% |[\[1\]](#) |

## Section 2: GHS Hazard Identification and Classification

The Globally Harmonized System (GHS) provides a universal framework for classifying chemical hazards. **1,3-Dimethoxypropan-2-one** is classified as a flammable liquid, which dictates the primary safety precautions required.

Signal Word: Danger

Table 2: GHS Hazard Classification for **1,3-Dimethoxypropan-2-one**

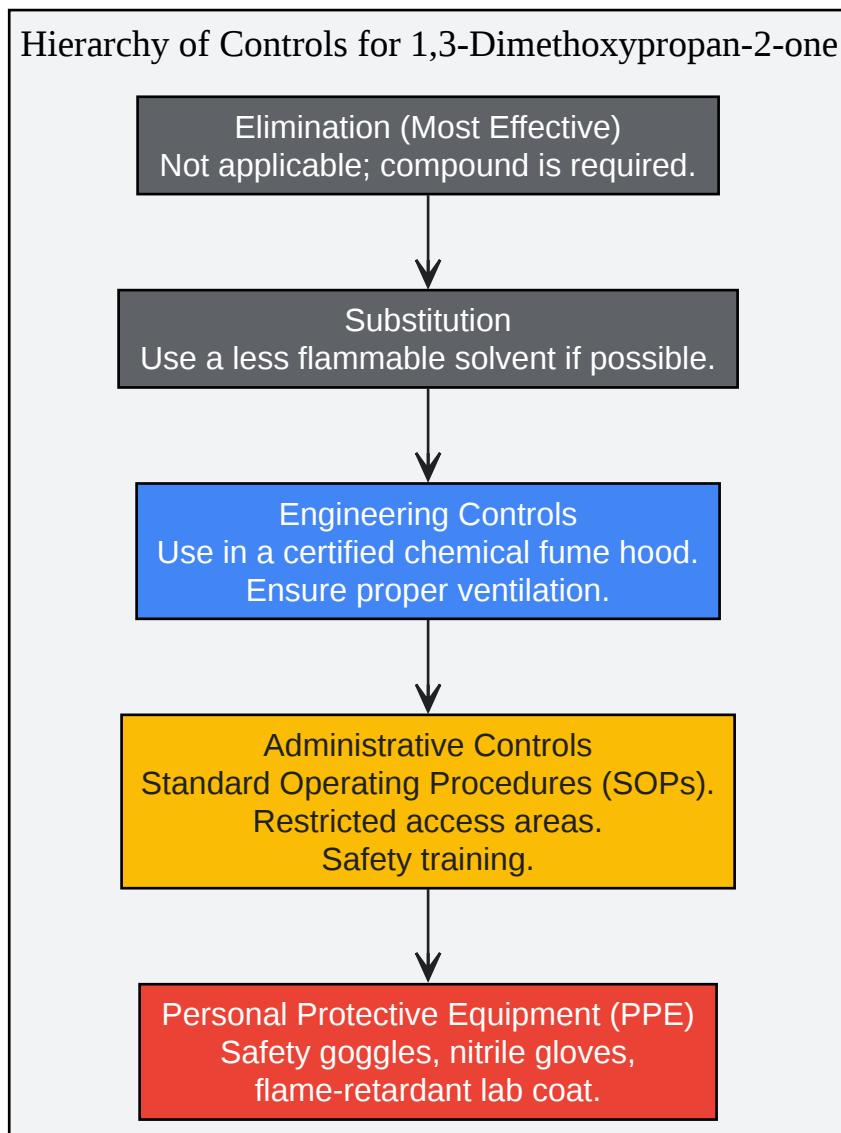
Pictogram	GHS Code	Hazard Statement	Source

| GHS02 | H226: Flammable liquid and vapour | |

The H226 classification is critical; it indicates that the vapor can form a flammable mixture with air, and its flash point of ~42°C means this can occur at temperatures commonly found in a laboratory environment. This necessitates strict control of ignition sources.

## Section 3: Exposure Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety, known as the "Hierarchy of Controls," is the most effective strategy for mitigating risks. This principle prioritizes engineering and administrative controls over sole reliance on PPE.



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Caption: Hierarchy of Controls for managing risks associated with **1,3-Dimethoxypropan-2-one**.

## Recommended Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.
- Skin Protection:
  - Hand Protection: Handle with chemical-resistant gloves (e.g., nitrile). Gloves must be inspected for integrity before use.
  - Body Protection: Wear a flame-retardant lab coat and ensure skin is not exposed.
- Respiratory Protection: Under normal use conditions within a certified fume hood, respiratory protection is not typically required. If ventilation is inadequate or in the event of a large spill, a full-face respirator with appropriate cartridges should be used.

## Section 4: Safe Handling and Storage Protocols

Adherence to meticulous handling and storage procedures is paramount to preventing incidents.

### Protocol for Safe Handling:

- Pre-use Verification: Confirm that a certified chemical fume hood is operational. Ensure an appropriate fire extinguisher (dry chemical, CO<sub>2</sub>, or alcohol-resistant foam) and a spill kit are readily accessible.
- Grounding: Ground and bond containers and receiving equipment when transferring the liquid to prevent static electricity buildup, a potential ignition source.[\[2\]](#)[\[3\]](#)
- Tool Selection: Use only non-sparking tools made from materials like brass or bronze.[\[2\]](#)
- Environment Control: Keep the handling area free from heat, sparks, open flames, and other ignition sources.[\[2\]](#)[\[3\]](#) Do not smoke in the vicinity.
- Dispensing: Open the container and dispense the required amount slowly and carefully to minimize vapor generation.

- Post-use: Tightly close the container immediately after use.[2][3]
- Hygiene: Wash hands thoroughly after handling the chemical.

## Protocol for Safe Storage:

- Container: Store in the original, tightly closed container.[2][3]
- Location: Keep in a dry, cool, and well-ventilated place.[2] A dedicated flammable liquids storage cabinet is the best practice.
- Temperature: Store at the recommended temperature, typically 4°C or 2-8°C, under a nitrogen atmosphere to maintain purity and stability.[1]
- Incompatibilities: Store away from incompatible materials, such as strong oxidizing agents and acids.[4]
- Labeling: Ensure the container is clearly labeled with the chemical name and all relevant GHS hazard warnings.

## Section 5: Emergency Procedures

A prepared response is essential for mitigating the impact of an accidental exposure or release.

### First-Aid Measures:

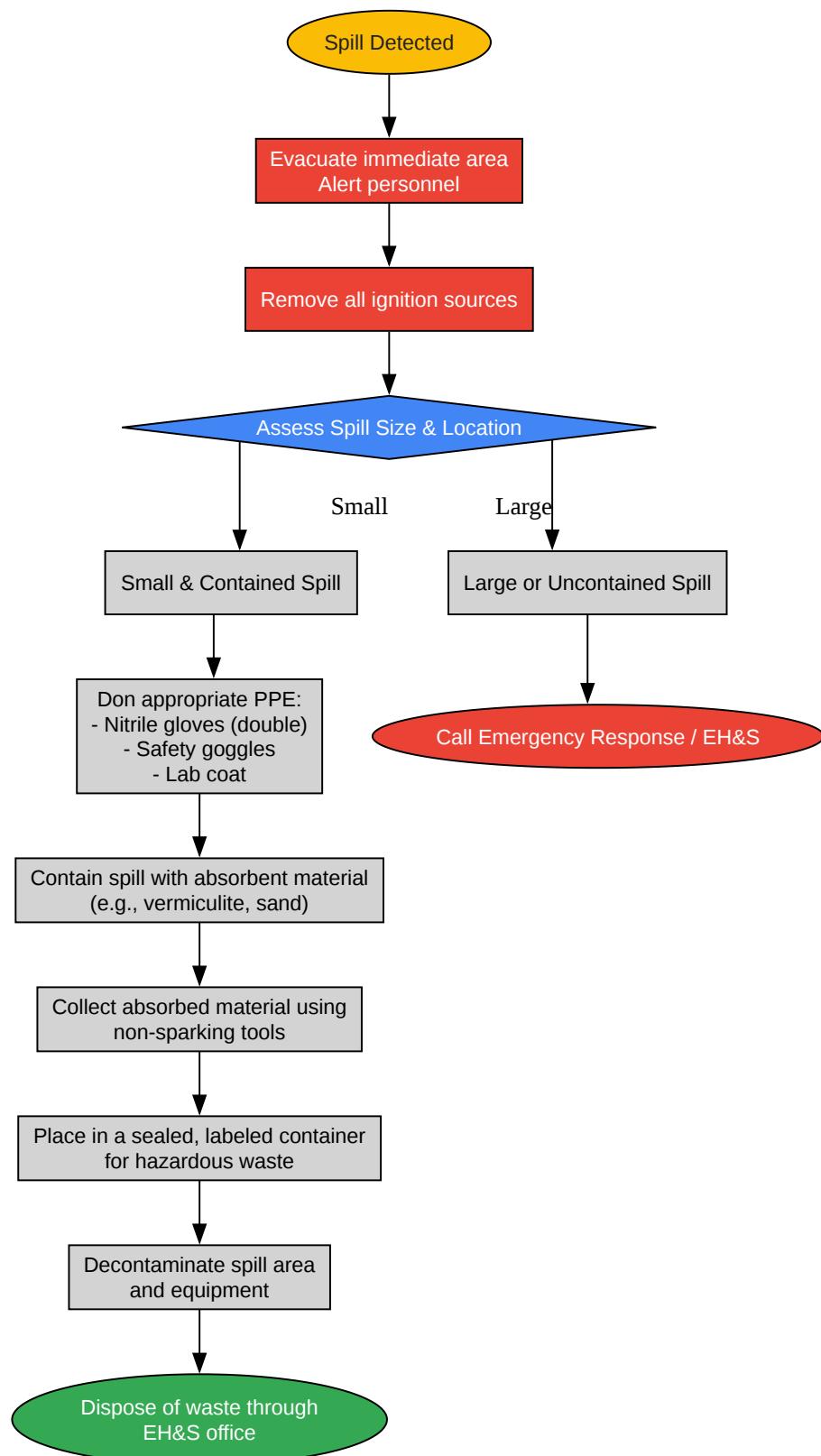
- Inhalation: Move the victim to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[5]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes.[5]
- Eye Contact: Rinse cautiously with pure water for at least 15 minutes, removing contact lenses if present and easy to do. Seek immediate medical attention.[5]
- Ingestion: Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person and call a poison control center or doctor immediately.[5]

## Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO<sub>2</sub>), or alcohol-resistant foam.[5]
- Unsuitable Media: Do not use a direct stream of water, as it may spread the fire.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[5]

## Accidental Release Measures (Spill Response):

The following workflow provides a self-validating system for responding to a small-scale laboratory spill.

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- To cite this document: BenchChem. [Safety and handling of 1,3-Dimethoxypropan-2-one]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b092439#safety-and-handling-of-1-3-dimethoxypropan-2-one>

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